

Azelaoyl Chloride: A Comprehensive Technical Guide to Health and Safety

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Compound of Interest

Compound Name: Azelaoyl chloride

Cat. No.: B087186

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For Researchers, Scientists, and Drug Development Professionals

Azelaoyl chloride, also known as nonanedioyl dichloride, is a highly reactive acyl chloride derivative of azelaic acid. Its bifunctional nature makes it a valuable reagent in the synthesis of a variety of compounds, including polyamides, polyesters, and other specialty polymers, as well as in the development of pharmaceutical intermediates. However, its reactivity also necessitates stringent adherence to safety protocols to mitigate potential hazards. This in-depth technical guide provides comprehensive health and safety information for laboratory and industrial professionals working with **Azelaoyl chloride**.

Health and Safety Information


GHS Hazard Classification

Azelaoyl chloride is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its corrosive nature.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[1]
Corrosive to Metals	1	H290: May be corrosive to metals.

Signal Word: Danger[2][3]

GHS Pictograms:

 alt text

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Azelaoyl chloride** is essential for its safe handling and use in experimental procedures.

Property	Value	Source
Chemical Formula	C ₉ H ₁₄ Cl ₂ O ₂	[4]
Molar Mass	225.11 g/mol	[4]
Appearance	Colorless to light yellow clear liquid	[5]
Density	1.144 g/cm ³	[4]
Boiling Point	166 °C (at 18 mm Hg)	[6][7]
Refractive Index (n _{20/D})	1.467 (lit.)	[6][7]

Reactivity and Incompatibilities

Azelaoyl chloride is a reactive compound that can undergo hazardous reactions with certain substances. It is crucial to avoid contact with:

- Water: Reacts violently with water, hydrolyzing to azelaic acid and releasing corrosive hydrogen chloride (HCl) gas.
- Alcohols: Reacts vigorously with alcohols to form esters, also producing HCl gas.
- Strong Bases: Incompatible with strong bases.[2]
- Strong Oxidizing Agents: May react violently with strong oxidizing agents.[2]

Due to its reactivity with moisture, **Azelaoyl chloride** should be handled and stored under an inert atmosphere (e.g., nitrogen or argon).^[2]

Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to ensure the safety of personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **Azelaoyl chloride**, the following personal protective equipment should be worn:

- **Eye Protection:** Chemical safety goggles and a face shield (minimum 8-inch).^[2]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of properly after.^[2]
- **Skin and Body Protection:** A lab coat, and in situations with a risk of splashing, a chemical-resistant apron or suit.
- **Respiratory Protection:** In case of inadequate ventilation, a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors should be used.

Engineering Controls

Work with **Azelaoyl chloride** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure to vapors.^[2] A safety shower and eyewash station must be readily accessible.^[8]

Storage

Store **Azelaoyl chloride** in a cool, dry, and well-ventilated area, away from incompatible materials.^[2] Containers should be tightly sealed to prevent contact with moisture and air.^[2] It is recommended to store the compound under an inert gas.^[2]

First Aid Measures

In the event of exposure to **Azelaoyl chloride**, immediate medical attention is required. The following first aid procedures should be followed:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 30 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [8]
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention. [8]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [8]

Experimental Protocols

Synthesis of Azelaoyl Chloride

A common method for the synthesis of **Azelaoyl chloride** involves the reaction of azelaic acid with thionyl chloride.

Methodology:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add azelaic acid (40 g, 212.5 mmol) and thionyl chloride (101.13 g, 61.67 mL, 850.1 mmol).[\[4\]](#)

- Heat the reaction mixture to reflux (approximately 80 °C) and maintain for 36 hours under an inert atmosphere.[4]
- After the reaction is complete, distill off the excess thionyl chloride at atmospheric pressure. [4]
- Purify the crude product by vacuum distillation to yield **Azelaoyl chloride** as a clear liquid.[4]

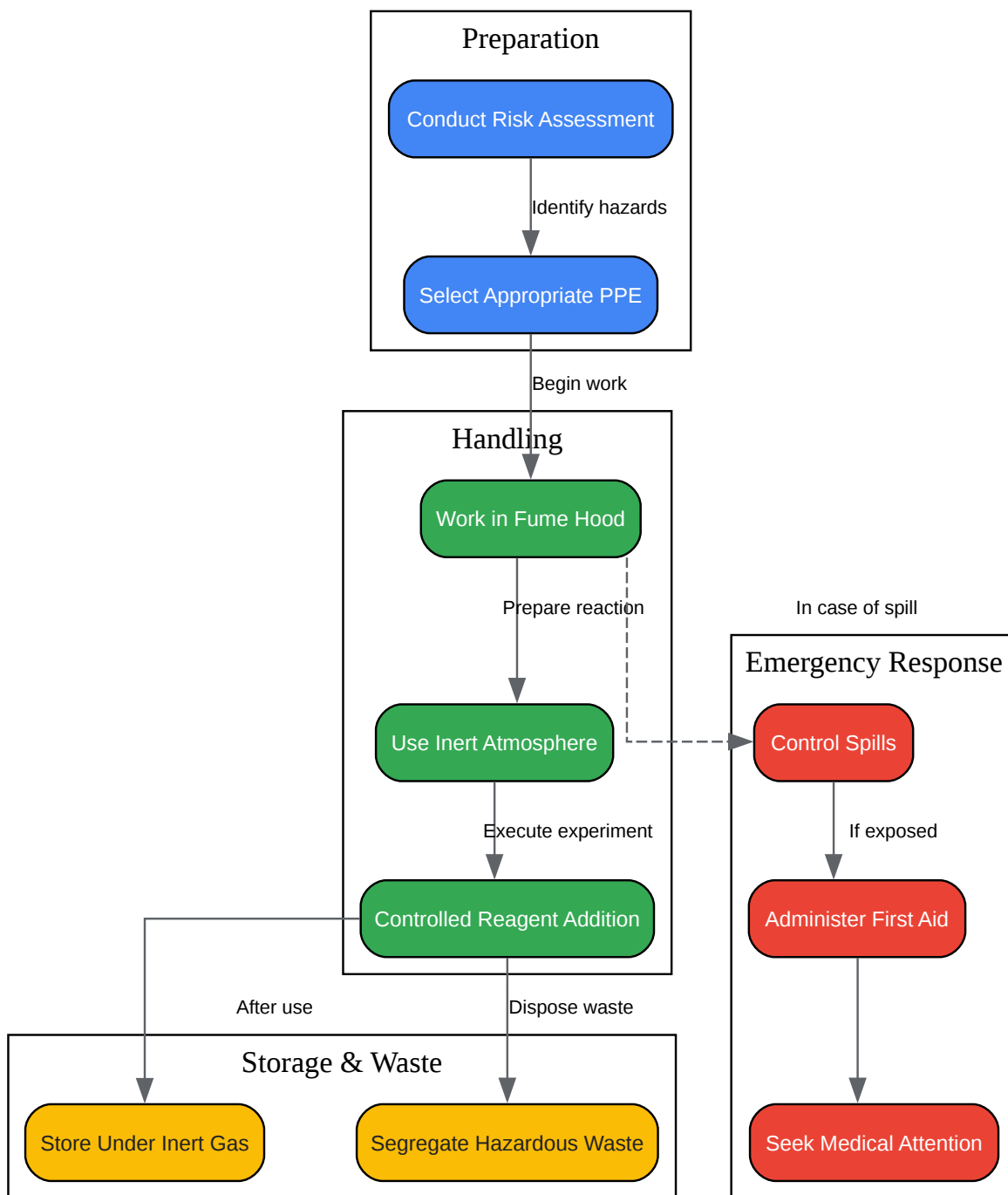
Interfacial Polymerization for Polyamide Synthesis

Azelaoyl chloride is frequently used in interfacial polymerization reactions with diamines to produce polyamides.

Methodology:

- Prepare two immiscible solutions.
 - Aqueous Phase: Dissolve a diamine (e.g., hexamethylenediamine) in water, typically with a base such as sodium hydroxide to neutralize the HCl byproduct.
 - Organic Phase: Dissolve **Azelaoyl chloride** in an organic solvent that is immiscible with water (e.g., hexane or dichloromethane).
- Carefully layer the organic phase on top of the aqueous phase in a beaker. A polymer film will form at the interface of the two layers.
- Gently grasp the polymer film at the center with forceps and pull it out of the beaker. A continuous rope of polyamide can be drawn as the reaction proceeds at the interface.
- Wash the resulting polymer with water and then with a solvent like ethanol to remove unreacted monomers and byproducts.
- Dry the polymer in a vacuum oven at a moderate temperature.

Visualizations



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Caption: Workflow for the safe handling of **Azelaoyl chloride**.



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Caption: Experimental workflow for synthesis and use of **Azelaoyl chloride**.

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